Advanced Mass Spectrometry Guide: H-Ser(tBu)-AMC & Derivatives

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Compound of Interest

Compound Name:	*H-Ser(tBu)-AMC HCl*
CAS No.:	*201855-41-6*
Cat. No.:	*B613003*

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Executive Summary

This guide provides a technical comparison and operational framework for the mass spectrometry (MS) analysis of H-Ser(tBu)-AMC (O-tert-butyl-L-serine 7-amido-4-methylcoumarin). While fluorescence is the standard readout for AMC-based protease assays, it fails to detect structural integrity issues such as spontaneous deprotection or partial hydrolysis. Mass spectrometry offers the molecular specificity required for rigorous Quality Control (QC) and the validation of enzymatic cleavage sites in drug development pipelines.

This document contrasts the MS profile of the protected substrate against its deprotected counterparts and provides a self-validating LC-MS/MS protocol.

Chemical Identity & Analysis Context

H-Ser(tBu)-AMC is a specialized fluorogenic substrate often used to probe protease specificity for hydrophobic side chains or as a protected intermediate in peptide synthesis.

- Core Structure: Serine residue coupled to a fluorogenic AMC leaving group.[1]

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- Modification: The serine hydroxyl group is protected with a tert-butyl (tBu) ether, increasing lipophilicity and steric bulk.
- Analytical Challenge: Distinguishing the intact protected substrate (active for specific hydrophobic pockets) from its deprotected degradation product (H-Ser-AMC), which may have vastly different enzymatic kinetics.

Molecular Specifications (Free Base)

Component	Formula	Monoisotopic Mass (Da)	[M+H]+ (m/z)
H-Ser(tBu)-AMC	$C_{17}H_{22}N_2O_4$	318.16	319.17
H-Ser-AMC (Deprotected)	$C_{13}H_{14}N_2O_4$	262.10	263.10
AMC (Free Amine)	$C_{10}H_9NO_2$	175.06	176.07

Comparative Analysis: MS vs. Fluorescence

To ensure data integrity in enzyme kinetics or synthesis, researchers must validate the substrate using MS. The table below compares the efficacy of MS against traditional fluorescence methods.

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Feature	Fluorescence Spectroscopy	ESI-MS/MS (Recommended)
Primary Detection	Cleavage of AMC (Signal Increase)	Molecular Mass (m/z)
Substrate Integrity	Blind: Cannot distinguish Ser(tBu)-AMC from Ser-AMC if both are uncleaved.	Specific: Clearly resolves +56 Da mass shift of the tBu group.
Interference	High susceptibility to quenching by library compounds.	Low susceptibility; separates analytes by m/z and retention time.
Limit of Detection	pM range (High Sensitivity)	nM range (Structural Confirmation)
Throughput	High (Plate readers)	Medium (LC-MS)

Causality Insight: While fluorescence is superior for rate determination, it assumes the substrate is pure. If H-Ser(tBu)-AMC spontaneously deprotects to H-Ser-AMC during storage, fluorescence assays will yield erroneous kinetic constants (

,

) because the enzyme is acting on a mixture of substrates. MS is the only method to validate the input purity.

Technical Deep Dive: Fragmentation & Ionization

Successful analysis relies on understanding the fragmentation pathways in Collision-Induced Dissociation (CID).

A. Ionization (ESI)

Electrospray Ionization (ESI) in positive mode is the preferred method. The terminal amine of the serine and the basic nitrogen of the AMC moiety serve as protonation sites.

- Observation: The [M+H]+ peak at m/z 319.17 is the precursor.

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B. Fragmentation Pathways (CID)

Upon collisional activation, H-Ser(tBu)-AMC exhibits two distinct competing pathways:

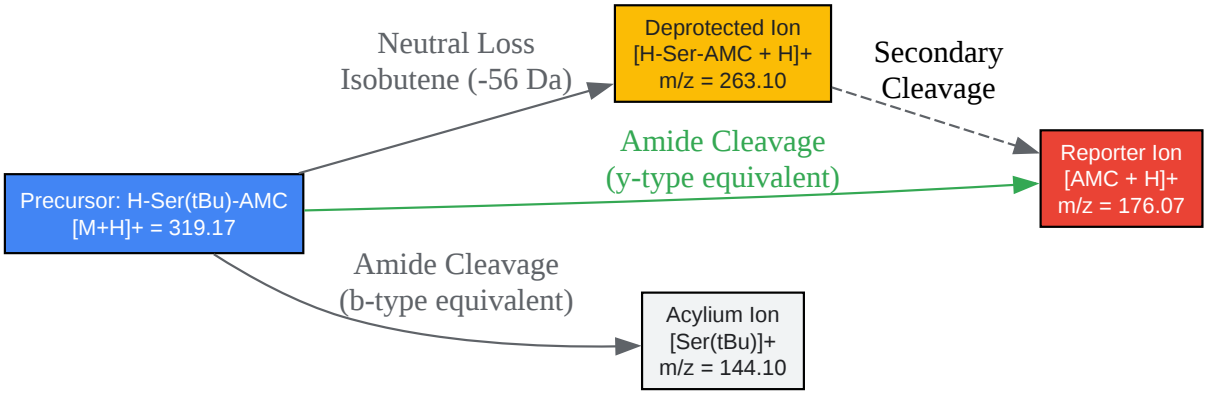
- Neutral Loss of Isobutene (Dominant): The tert-butyl group is acid-labile and prone to elimination, resulting in a loss of 56 Da.
  - Transition: 319.17

    263.10 (H-Ser-AMC ion).
- Amide Bond Cleavage (Diagnostic): Cleavage between the Serine carbonyl and the AMC amine.
  - Transition: 319.17

    176.07 (Protonated AMC) or 144.10 (Ser(tBu) acylium ion).

Visualization: Fragmentation Pathway

The following diagram illustrates the MS/MS logic flow for structural confirmation.



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Caption: ESI-CID fragmentation pathway of H-Ser(tBu)-AMC showing primary neutral loss and diagnostic amide cleavage.

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Experimental Protocol: Self-Validating LC-MS Workflow

This protocol is designed to validate substrate purity and detect enzymatic metabolites.

Reagents:

- Solvent A: 0.1% Formic Acid in Water (LC-MS Grade).
- Solvent B: 0.1% Formic Acid in Acetonitrile.
- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm particle size).

Step-by-Step Methodology:

- Sample Preparation:
  - Dissolve H-Ser(tBu)-AMC in DMSO to 10 mM (Stock).
  - Dilute to 10 µM in 50:50 Water/Acetonitrile for direct infusion or LC injection.
  - Critical Check: Ensure no acidic buffer is used during storage to prevent premature tBu removal.
- LC Gradient (10 min run):
  - 0-1 min: 5% B (Equilibration).
  - 1-7 min: Linear gradient 5%

    95% B. (Elutes hydrophobic tBu derivative later than deprotected form).
  - 7-8 min: Hold 95% B.
  - 8-10 min: Re-equilibrate 5% B.
- MS Parameters (Source: ESI+):
  - Capillary Voltage: 3.5 kV.

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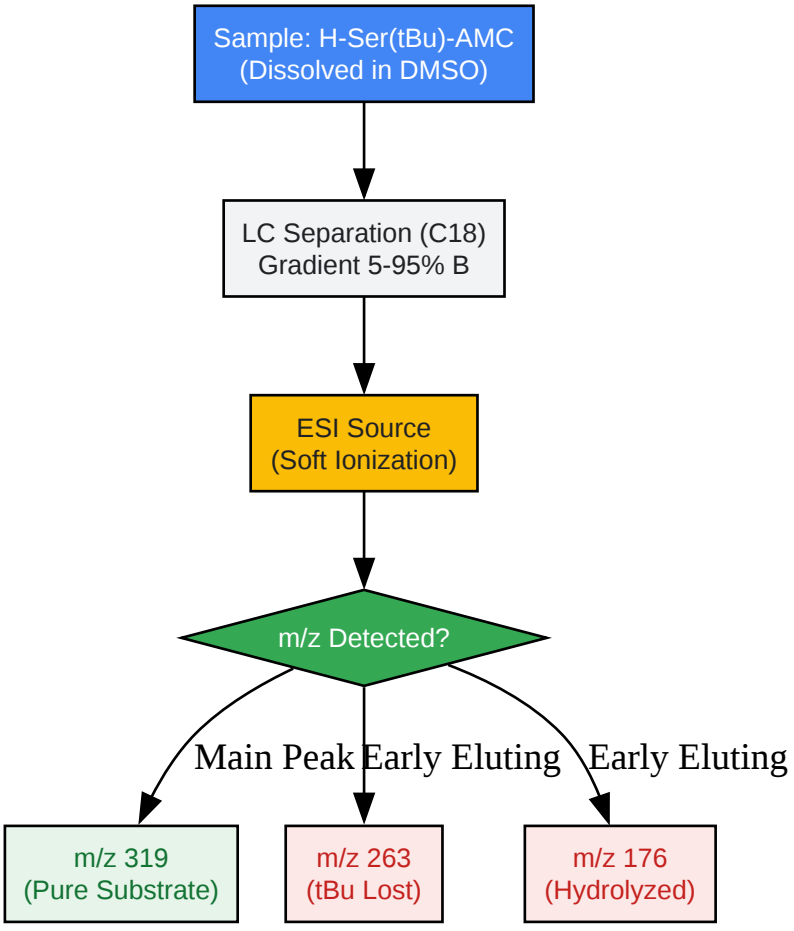
- Cone Voltage: 30 V (Keep low to prevent in-source fragmentation of tBu).
- Scan Range: m/z 100 – 500.

- Data Interpretation (Self-Validation):
  - Pass: Single peak at RT ~6.5 min with dominant mass 319.17.
  - Fail (Deprotection): Presence of peak at RT ~4.2 min (more polar) with mass 263.10.
  - Fail (Hydrolysis): Presence of peak at RT ~3.0 min with mass 176.07 (Free AMC).

Visualization: Analysis Workflow



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Caption: Decision tree for LC-MS data interpretation, linking retention time and m/z to sample quality.

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References

- ChemicalBook. (2025).[2] **H-SER(TBU)-AMC HCL** Chemical Properties and Structure. Retrieved from
- Bachem. (n.d.). Substrates for Peptidases: AMC and pNA Derivatives. Retrieved from
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for AMC (7-Amino-4-methylcoumarin). Retrieved from
- Jagannadham, M. V., et al. (2020). Mass Spectral Analysis of Synthetic Peptides: Implications in Proteomics. Journal of Biomolecular Techniques. Retrieved from

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Sources

- 1. Cas 201855-41-6,H-SER(TBU)-AMC HCL | lookchem [lookchem.com]
- 2. H-SER(TBU)-OH | 18822-58-7 [chemicalbook.com]
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